

Safeguarding Research: Proper Disposal Procedures for Austdiol

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Compound of Interest

Compound Name:	Austdiol
CAS No.:	53043-28-0
Cat. No.:	B1218301

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive guide to the proper disposal procedures for **Austdiol**, a fungal metabolite known for its biological activities. Adherence to these protocols is essential to mitigate risks and prevent environmental contamination.

Immediate Safety and Handling

Austdiol is classified as a hazardous substance.[1] Before initiating any disposal procedure, it is critical to consult the Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, eye protection, and a lab coat. All handling of **Austdiol** should be conducted in a well-ventilated area or under a chemical fume hood.

In the event of a spill, absorb the material with an inert substance such as vermiculite, sand, or earth. The contaminated absorbent material should then be collected into a suitable, sealed container for disposal as hazardous waste.

Chemical and Physical Properties of Austdiol

Understanding the properties of **Austdiol** is fundamental to its safe handling and disposal.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ O ₅ [1][2]
PubChem CID	40604[1]
Synonyms	Austadiol, NSC-159632[1]
GHS Hazard Classifications	Acute toxicity, Oral (Category 3), Reproductive toxicity (Category 1B)
Hazard Statements	H301: Toxic if swallowed, H360: May damage fertility or the unborn child

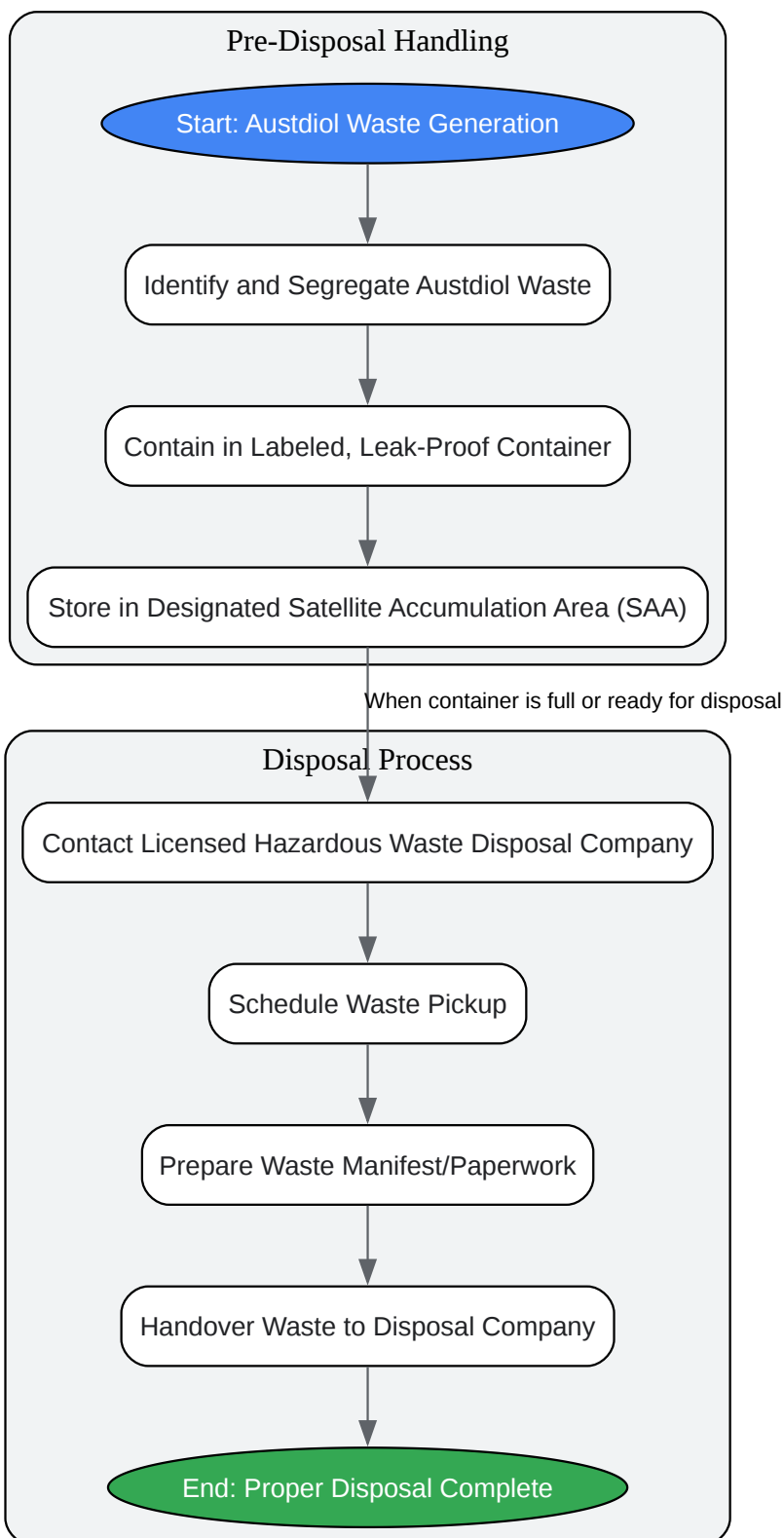
Step-by-Step Disposal Protocol for Austdiol

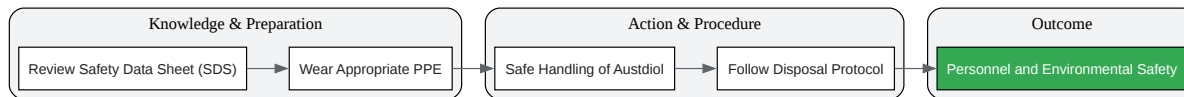
The required method for disposing of **Austdiol** is to treat it as hazardous chemical waste and transfer it to a licensed waste disposal company. Do not dispose of this chemical down the drain or in regular trash.

- Waste Identification and Segregation:
 - Clearly identify the waste stream as "**Austdiol**" or "**Austdiol**-contaminated waste."
 - Segregate **Austdiol** waste from all other chemical waste streams to prevent unintended reactions.
- Containment:
 - Collect all **Austdiol** waste, whether in solid form or in solution, in a dedicated, leak-proof, and clearly labeled container.
 - For liquid waste, ensure the container has a tightly fitting cap and is stored in a secondary containment tray.

- Labeling:
 - Label the waste container with a hazardous waste tag that includes:
 - The words "Hazardous Waste"
 - The name "**Austdiol**"
 - The specific hazards (e.g., "Acutely Toxic," "Reproductive Hazard")
 - The accumulation start date.
- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) or a central hazardous waste storage area.
 - Ensure the storage area is well-ventilated and away from incompatible materials.
 - Maintain a log of the accumulated waste.
- Professional Disposal:
 - Arrange for the collection of the hazardous waste by a certified and licensed chemical waste disposal service.
 - Follow their specific procedures for waste handover, which may include completing a waste manifest or tag.

Experimental Workflow for Austdiol Disposal





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References

- 1. Austdiol | C₁₂H₁₂O₅ | CID 40604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The fungal metabolite austdiol - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for Austdiol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218301/docs#safeguarding-research-proper-disposal-procedures-for-austdiol>]

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